

VUF14738: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: VUF14738

Cat. No.: B15613783

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This document provides an in-depth technical overview of the discovery, synthesis, and characterization of **VUF14738**, a noteworthy photo-switchable antagonist of the histamine H3 receptor (H3R). The information is compiled to serve as a comprehensive resource, incorporating detailed experimental protocols, quantitative data, and visual representations of relevant biological pathways and experimental workflows.

Introduction: The Discovery of a Photo-switchable Histamine H3 Receptor Antagonist

VUF14738 was developed as part of a research effort to create a bidirectional photo-switchable antagonist toolbox for the histamine H3 receptor, a G protein-coupled receptor (GPCR) primarily expressed in the central nervous system.^{[1][2]} The core strategy involved replacing the naphthalene moiety of a known H3R antagonist scaffold with a photo-switchable azobenzene unit.^[1] This modification allows for the control of the ligand's binding affinity to the H3R through illumination with specific wavelengths of light. **VUF14738**, specifically designated as compound 28 in the foundational study by Hauwert et al., exhibits a significant increase in H3R binding affinity upon photoisomerization from its trans to its cis form.^[1]

Quantitative Data Summary

The binding affinity of **VUF14738** for the human histamine H3 receptor was determined using a radioligand competition binding assay with [3H]- α -methylhistamine. The key quantitative data are summarized in the table below.

Compound Isomer	pKi	Ki (nM)	Fold Change in Affinity (cis vs. trans)
trans-VUF14738	7.63	23.4	\multirow{2}{*}{13.5-fold increase}
cis-VUF14738	8.76	1.74	

Experimental Protocols

Synthesis of VUF14738

The synthesis of **VUF14738** follows a multi-step route. The general scheme involves the preparation of a key azobenzene intermediate followed by coupling with a piperidine-containing side chain.

General Synthetic Scheme for Photoswitchable H3R Antagonists:

The synthesis of **VUF14738** (compound 28 in the original publication) is achieved through a route that creates a meta-ether substituted azobenzene core, which is then coupled to the piperidine moiety.^[1]

Detailed Protocol for a Key Intermediate (analogue to **VUF14738** synthesis):

While the exact step-by-step synthesis of **VUF14738** from the supporting information is not publicly available, a representative protocol for a similar benzamide derivative is as follows:

- **Amide Coupling:** A substituted benzoic acid is coupled with an appropriate aniline derivative using standard amide bond formation reagents such as CDI (Carbonyldiimidazole) in an anhydrous solvent like THF.

- **Diazotization and Azide Formation:** The resulting aniline is diazotized using a source of nitrous acid (e.g., sodium nitrite in acidic conditions) at low temperatures, followed by reaction with a phenol to form the azobenzene core.
- **Ether Synthesis:** The phenolic hydroxyl group of the azobenzene intermediate is then alkylated with a suitable piperidine-containing alkyl halide (e.g., 1-(3-bromopropyl)piperidine) in the presence of a base such as potassium carbonate in a solvent like acetonitrile.

All reactions involving the photosensitive azobenzene compounds should be performed under dimmed or red light to prevent unintended isomerization.[\[2\]](#)

Radioligand Competition Binding Assay

The binding affinity of **VUF14738** for the histamine H3 receptor was determined using a competitive radioligand binding assay.[\[1\]](#)[\[3\]](#)

Materials and Reagents:[\[3\]](#)

- **Cell Membranes:** Membranes from HEK293 or CHO cells stably expressing the human histamine H3 receptor.
- **Radioligand:** $[3H]$ - $N\alpha$ -methylhistamine ($[3H]$ NAMH).
- **Test Compound:** **VUF14738** (in both trans and cis isomeric forms).
- **Assay Buffer:** 50 mM Tris-HCl, pH 7.4.
- **Wash Buffer:** Ice-cold 50 mM Tris-HCl, pH 7.4.
- **Scintillation Cocktail.**

Procedure:[\[3\]](#)[\[4\]](#)

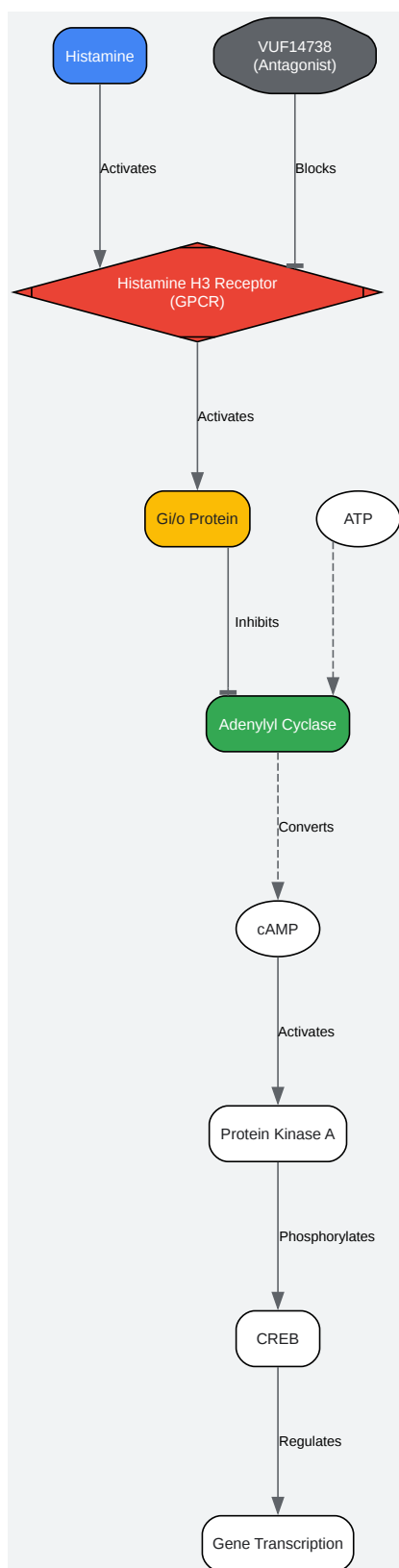
- **Membrane Preparation:** Frozen cell pellets expressing the H3R are thawed and homogenized in ice-cold lysis buffer. The homogenate is centrifuged to pellet the cell membranes, which are then washed and resuspended in assay buffer. The protein concentration is determined.

- Assay Setup: The assay is performed in a 96-well plate format. Each well contains:
 - Cell membranes (a specific amount of protein).
 - [3H]-N α -methylhistamine at a fixed concentration (typically around its K_d value, e.g., 0.3 nM).^[4]
 - Varying concentrations of the unlabeled test compound (**VUF14738**).
- Incubation: The plate is incubated for a defined period (e.g., 60 minutes) at a controlled temperature (e.g., 30°C) to reach equilibrium.^[5]
- Separation of Bound and Free Radioligand: The incubation is terminated by rapid filtration through a glass fiber filtermat using a cell harvester. This traps the membranes with the bound radioligand. The filters are then washed multiple times with ice-cold wash buffer to remove unbound radioligand.
- Detection: The radioactivity retained on the filters is measured by liquid scintillation counting.
- Data Analysis: The data are analyzed using non-linear regression to determine the IC₅₀ value, which is then converted to the K_i value using the Cheng-Prusoff equation.

Visualizations

Histamine H3 Receptor Signaling Pathway

The histamine H3 receptor is a G protein-coupled receptor that primarily couples to the G_{i/o} family of G proteins.^[3] Its activation leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cAMP levels.

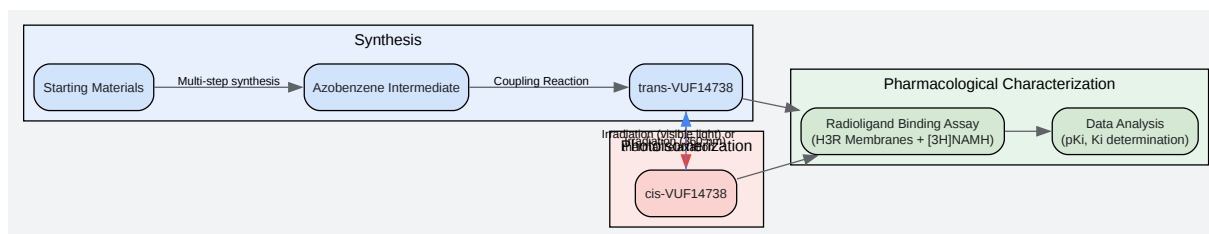


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Caption: Histamine H3 Receptor Signaling Pathway.

Experimental Workflow for VUF14738 Characterization

The following diagram illustrates the general workflow for the synthesis and pharmacological evaluation of **VUF14738**.



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Caption: Experimental Workflow for **VUF14738**.

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